

octyltin trichloride glass coating applications

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Compound Focus: Octyltin trichloride

CAS No.: 3091-25-6

Cat. No.: S773739

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Chemical Profile of Octyltin Trichloride

The table below summarizes the key identifying information and physical properties of **octyltin trichloride** as found in chemical databases [1].

Property	Description / Value
CAS Number	3091-25-6 [1]
Molecular Formula	$C_8H_{17}Cl_3Sn$ [1]
Molecular Weight	338.29 g/mol [1]
Boiling Point	150-159 °C at 10 mm Hg [1]
Density	1.35 g/cm ³ [1]
Physical Form	Colourless to Pale Yellow Oil [1]
Solubility	Soluble in Chloroform; slightly soluble in Ethyl Acetate and Methanol [1]

Safety and Handling Information

Organotin compounds require careful handling due to their potential toxicity. The following table lists key hazard and safety information for **octyltin trichloride** [1].

Aspect	Details
GHS Hazard Statements	H315-H318-H361-H373-H400-H410 [1]
Hazard Class	6.1(b) [1]
RIDADR	1760 [1]
Stability	Hygroscopic and Moisture Sensitive [1]

General Protocol for CVD of Organotin Coatings on Glass

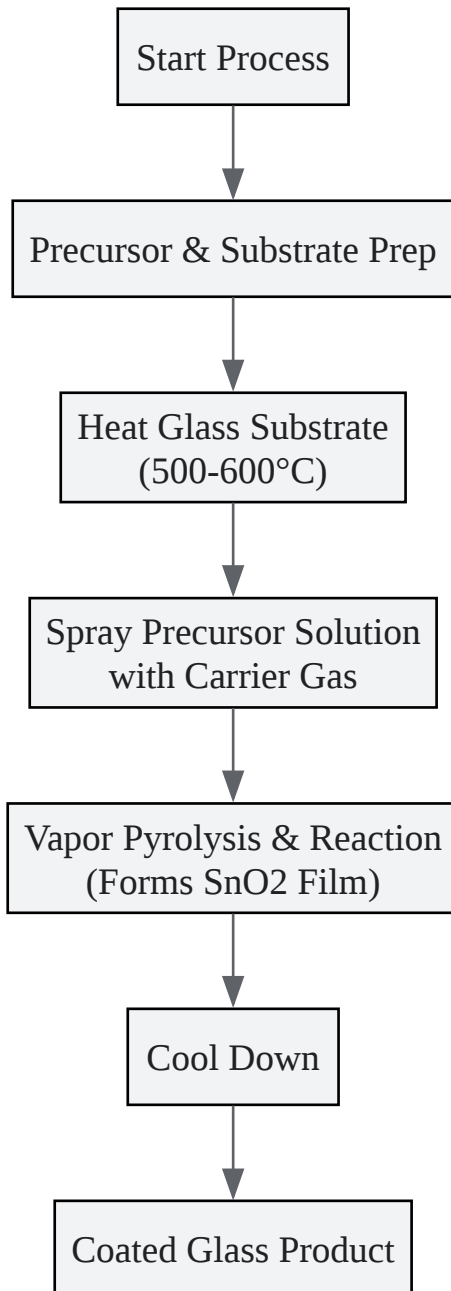
The following protocol is adapted from a patent for a closely related process using **butyltin trichloride** to deposit tin oxide coatings on glass [2]. This can serve as a foundational guide, though parameters for **octyltin trichloride** would need empirical optimization.

Reagent and Substrate Preparation

- **Coating Precursor:** Use liquid **octyltin trichloride**. If solid, dissolve in an appropriate anhydrous solvent (e.g., toluene) to create a vaporizable source [2].
- **Carrier Gas:** Use dry, clean air or an inert gas like nitrogen [2].
- **Substrate Cleaning:** Thoroughly clean glass substrates. A recommended sequence is:
 - Wash with a dilute sodium hydroxide solution [2].
 - Rinse with deionized water [2].
 - Dry the glass completely in an oven [2].

Coating Application via Spray CVD

This process describes a Chemical Vapor Deposition (CVD) method where the precursor is sprayed onto heated glass.



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- **Glass Pre-heating:** Heat the clean glass substrate to a temperature between **500°C and 600°C** [2].
- **Atomization and Spraying:** Use a spray apparatus to direct the liquid precursor or its solution onto the hot glass surface. The carrier gas flow rate and spray nozzle configuration should be adjusted to create a fine, uniform mist [2].

- **Pyrolysis and Film Formation:** Upon contact with the hot glass, the **octyltin trichloride** vaporizes and undergoes a pyrolysis reaction with oxygen in the air to form a transparent, conductive stannic oxide (SnO_2) film [2].

Post-Application Coating Enhancement

- **Abrasion Resistance:** To significantly improve the coating's durability, apply a topcoat of a protective polymer. The patent suggests using emulsions or solutions of polymers like **polyvinyl alcohol**, **polyurethane**, or **vinyl-acrylic copolymers** [2].
- **Curing:** After applying the polymer topcoat, allow it to dry and cure according to the polymer's specifications, which may involve air drying or thermal curing at moderate temperatures [2].

Key Considerations for Method Development

Since specific data for **octyltin trichloride** is lacking, you will need to experimentally determine the optimal conditions. The most critical parameters to investigate are:

- **Substrate Temperature:** The pyrolysis efficiency and film quality are highly dependent on temperature [2].
- **Precursor Concentration and Flow Rate:** These affect the film's growth rate and thickness.
- **Carrier Gas Composition and Flow Rate:** Influences vapor delivery and the reaction environment [2].

Knowledge Gaps and Future Research

This response is limited by the available search results. To develop a robust protocol, further research is needed in the following areas:

- **Direct Literature on Octyltin Trichloride:** Search for patents or papers specifically on "**octyltin trichloride CVD**" or "**octyltin trichloride glass coating**".
- **Optimization Studies:** Literature on the effect of temperature, pressure, and precursor concentration on the electrical and optical properties of the resulting tin oxide film.
- **Alternative Deposition Techniques:** Investigate other methods such as spin-coating or dip-coating from a solution precursor.

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References

1. OCTYLTRICHLOROTIN | 3091-25-6 [chemicalbook.com]
2. US4130673A - Process of applying tin oxide on glass ... - Google Patents [patents.google.com]

To cite this document: Smolecule. [octyltin trichloride glass coating applications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b773739#octyltin-trichloride-glass-coating-applications>]

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